

# cis-cyclobutane-1,2-dicarboxylic acid safety and hazards

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## Compound of Interest

Compound Name: **cis-Cyclobutane-1,2-dicarboxylic acid**

Cat. No.: **B074924**

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An In-depth Technical Guide to the Safety and Hazards of **cis-Cyclobutane-1,2-dicarboxylic Acid**

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended for informational purposes for a technical audience and is not a substitute for a formal Safety Data Sheet (SDS). Always consult the official SDS from the supplier before handling this chemical.

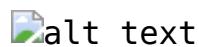
## Executive Summary

**cis-Cyclobutane-1,2-dicarboxylic acid** (CAS No: 1461-94-5) is a solid organic compound utilized in various chemical syntheses.<sup>[1]</sup> According to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals, this substance is classified as Skin Corrosion/Irritation Category 1B and Serious Eye Damage/Eye Irritation Category 1.<sup>[2][3]</sup> This classification indicates that the chemical can cause severe skin burns and serious eye damage upon contact.<sup>[2][3]</sup> Rigorous adherence to safety protocols, including the use of appropriate personal protective equipment (PPE), is mandatory when handling this compound to mitigate the significant risks of exposure. This guide provides a comprehensive overview of the known hazards, safety precautions, and the experimental basis for these classifications.

## Hazard Identification and Classification

The primary hazard associated with **cis-cyclobutane-1,2-dicarboxylic acid** is its corrosive nature. The GHS classification is consistently reported across multiple chemical safety databases.<sup>[2][3][4][5]</sup>

Table 1: GHS Classification | Hazard Class | Category | Hazard Statement | Pictogram | Signal Word | --- | --- | --- | --- | --- | Skin Corrosion/Irritation | 1B | H314: Causes severe skin burns and eye damage |



GHS05 | Danger | | Serious Eye Damage/Eye Irritation | 1 | H314: Causes severe skin burns and eye damage | GHS05 | Danger |

Source: Aggregated GHS information provided to the ECHA C&L Inventory.[2]

Table 2: Precautionary Statements

Type	P-Code	Statement
Prevention	P260	<b>Do not breathe dusts or mists.</b>
Prevention	P264	Wash skin thoroughly after handling.
Prevention	P280	Wear protective gloves/protective clothing/eye protection/face protection.
Response	P301 + P330 + P331	IF SWALLOWED: Rinse mouth. Do NOT induce vomiting.
Response	P303 + P361 + P353	IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower.
Response	P304 + P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.
Response	P305 + P351 + P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
Response	P310	Immediately call a POISON CENTER or doctor/physician.
Storage	P405	Store locked up.

| Disposal | P501 | Dispose of contents/container to an approved waste disposal plant. |

Source: Sigma-Aldrich Safety Data Sheet.[\[3\]](#)

# Physical and Chemical Properties

Understanding the physical properties of a substance is crucial for safe handling and storage.

Table 3: Physical and Chemical Properties

Property	Value	Source
CAS Number	1461-94-5	PubChem[2], Sigma-Aldrich[4]
Molecular Formula	C <sub>6</sub> H <sub>8</sub> O <sub>4</sub>	PubChem[2], Sigma-Aldrich[4]
Molecular Weight	144.13 g/mol	Sigma-Aldrich[4]
Appearance	Solid	Sigma-Aldrich[4]
Melting Point	133-139 °C	Sigma-Aldrich[4]
Flash Point	Not applicable	Sigma-Aldrich[4]

| Storage Class | 8A - Combustible corrosive hazardous materials | Sigma-Aldrich[4][5] |

## Experimental Protocols for Hazard Determination

While specific experimental studies for **cis-cyclobutane-1,2-dicarboxylic acid** are not publicly available, its classification as a corrosive substance is determined by standardized methodologies, such as those outlined by the Organisation for Economic Co-operation and Development (OECD). The following sections describe the likely protocols used to establish its skin and eye corrosion properties.

### Skin Corrosion/Irritation Testing (Based on OECD Guideline 431)

The determination of "Skin Corrosion Category 1B" is typically achieved through an in vitro test using a reconstructed human epidermis (RhE) model. This method avoids the use of live animals and assesses the ability of a chemical to cause irreversible tissue damage.

Methodology: Reconstructed Human Epidermis (RhE) Test

- Model Preparation: Commercially available three-dimensional RhE models, which mimic the biochemical and physiological properties of human skin, are pre-warmed in a cell culture incubator (37°C, 5% CO<sub>2</sub>).[6]
- Application of Test Substance: A precise amount of **cis-cyclobutane-1,2-dicarboxylic acid** (typically 25 mg for a solid) is applied topically to the surface of triplicate skin models.[6] Positive (e.g., potassium hydroxide) and negative (e.g., ultrapure water) controls are run in parallel.[6]
- Exposure: The dosed models are incubated for specific time points. For sub-categorization into 1B/1C, exposure times of up to 60 minutes are used.[6]
- Viability Assessment: After exposure, the test substance is removed by washing. The viability of the skin tissue is then measured using a vital dye assay, most commonly MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide).[6] The MTT is enzymatically converted by viable cells into a blue formazan salt, which is then extracted and quantified spectrophotometrically.[6]
- Classification: The substance is classified based on the reduction in cell viability compared to the negative control. A substance is classified as Corrosive (Category 1) if the cell viability falls below defined thresholds (e.g., < 50% viability after a 3-minute exposure or < 15% after a 60-minute exposure).[6]

## Serious Eye Damage/Irritation Testing (Based on OECD Guideline 405)

Given the severe skin corrosion classification, in vivo eye irritation testing in animals is generally not performed to avoid unnecessary animal suffering. A substance classified as a skin corrosive is presumed to cause serious eye damage as well. However, for context, the standard in vivo protocol is described below.

### Methodology: Acute Eye Irritation/Corrosion (Rabbit Test)

- Animal Selection: Healthy, young adult albino rabbits are used for the test.[2] Both eyes of each animal are examined for pre-existing defects before the study.[2]

- Substance Instillation: A single dose of the test substance (e.g., 0.1 mL or 0.1 g) is instilled into the conjunctival sac of one eye of the animal.<sup>[7]</sup> The other eye remains untreated and serves as a control.<sup>[7]</sup>
- Observation: The eyes are examined for ocular reactions at 1, 24, 48, and 72 hours after application.<sup>[7]</sup> Observations include scoring the severity of corneal opacity, iritis (inflammation of the iris), and conjunctival redness and chemosis (swelling).
- Classification: A substance is classified as causing "Serious Eye Damage (Category 1)" if it produces irreversible tissue damage in the eye or shows specific severe responses (e.g., corneal opacity  $\geq 3$  or iritis  $> 1.5$  in at least 2 of 3 animals) that are not fully reversible within 21 days.<sup>[8]</sup>

## Handling, Storage, and First Aid

### Engineering Controls and Personal Protective Equipment (PPE)

- Ventilation: Handle only in a well-ventilated area, preferably within a chemical fume hood.
- Eye/Face Protection: Wear chemical safety goggles and a face shield.<sup>[4]</sup>
- Skin Protection: Wear chemically resistant gloves (e.g., nitrile rubber), a lab coat, and other protective clothing to prevent skin contact.
- Respiratory Protection: If dust is generated, use a NIOSH-approved P3 (EN 143) respirator cartridge or a N95 dust mask.<sup>[4][5]</sup>

## Safe Handling and Storage

- Handling: Avoid all personal contact, including inhalation of dust. Do not eat, drink, or smoke in the work area. Wash hands thoroughly after handling.
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated area. Keep away from incompatible materials such as strong oxidizing agents and bases. Store in a corrosive-resistant cabinet and keep locked up.<sup>[3][4]</sup>

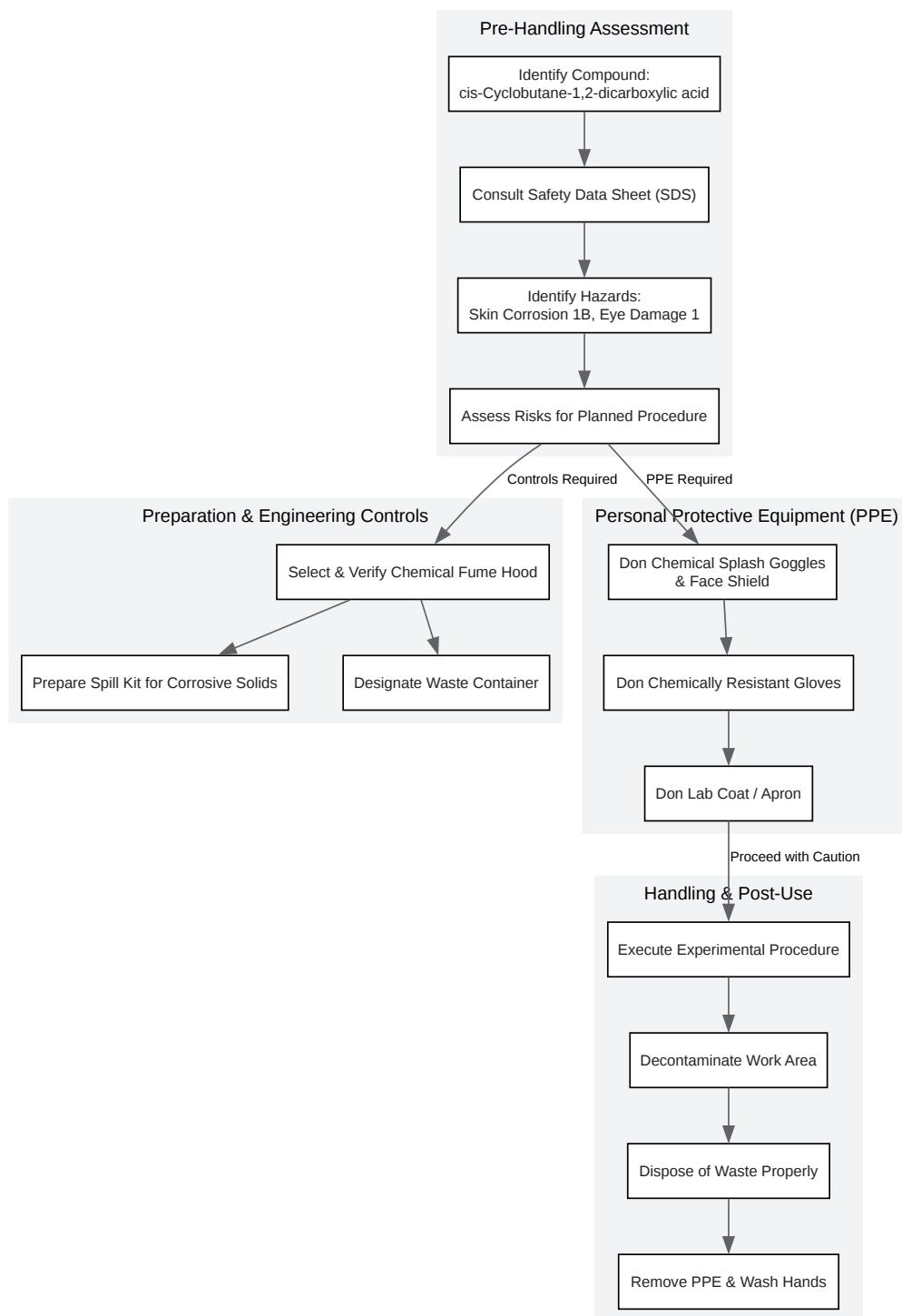
## First Aid Measures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.
- Skin Contact: Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention.
- Inhalation: Remove victim to fresh air and keep at rest in a position comfortable for breathing. If not breathing, give artificial respiration. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

## Visualized Workflows

As no specific signaling pathways for the toxicity of **cis-cyclobutane-1,2-dicarboxylic acid** have been identified in the literature, the following diagram illustrates a logical workflow for the risk assessment and handling of this corrosive chemical in a laboratory setting.

## Workflow for Handling Corrosive Solids

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Caption: Risk assessment and handling workflow for corrosive chemicals.

# Toxicological and Ecotoxicological Information

## Acute Toxicity

Quantitative acute toxicity data, such as LD50 (oral, dermal) or LC50 (inhalation), for **cis-cyclobutane-1,2-dicarboxylic acid** are not available in the reviewed literature. The primary toxicological concern identified is its severe corrosive effect on skin and eyes.

## Chronic Toxicity, Mutagenicity, and Carcinogenicity

No data were found regarding the long-term toxicity, mutagenic potential, or carcinogenicity of this compound.

## Ecotoxicity

Information on the environmental hazards of **cis-cyclobutane-1,2-dicarboxylic acid** is lacking. There is no available data on its effects on aquatic life or other environmental compartments. Standard laboratory practice dictates that this chemical should not be released into the environment.

## Conclusion

**cis-Cyclobutane-1,2-dicarboxylic acid** is a corrosive solid that poses a significant risk of severe skin burns and serious eye damage. All handling operations must be conducted with appropriate engineering controls and personal protective equipment. The GHS classification is based on standardized testing protocols that assess the potential for irreversible tissue damage. Due to a lack of publicly available data, a full toxicological profile cannot be provided at this time. Professionals in research and drug development should treat this compound with the utmost caution, adhering strictly to the safety guidelines outlined in the official Safety Data Sheet provided by the manufacturer.

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Address: 3281 E Guasti Rd  
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Phone: (601) 213-4426  
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